

proper handling and storage procedures for 4-(methoxymethyl)morpholine

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Compound of Interest

Compound Name: Morpholine, 4-(methoxymethyl)-

CAS No.: 7309-48-0

Cat. No.: B3193573

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Application Notes and Protocols for 4-(methoxymethyl)morpholine

Abstract

This document provides a comprehensive guide to the proper handling and storage of 4-(methoxymethyl)morpholine, a key intermediate and solvent used in pharmaceutical and chemical synthesis. These protocols are designed for researchers, scientists, and drug development professionals to ensure laboratory safety, maintain compound integrity, and promote reproducible experimental outcomes. The following sections detail the chemical and physical properties, hazard identification, safe handling procedures, appropriate storage conditions, and emergency protocols. The causality behind each recommendation is explained to provide a deeper understanding of the necessary precautions.

Introduction to 4-(methoxymethyl)morpholine

4-(methoxymethyl)morpholine is a substituted morpholine derivative. Morpholine and its derivatives are versatile organic compounds widely utilized in organic synthesis as building

blocks for pharmaceuticals, such as the antibiotic linezolid and the anticancer agent gefitinib, and as solvents for chemical reactions.[1] The unique structure of the morpholine ring, containing both an amine and an ether functional group, imparts specific chemical properties that make its derivatives valuable in various applications.[1] The methoxymethyl group at the 4-position modifies the polarity and reactivity of the parent morpholine molecule.

Given its application in sensitive synthetic processes, understanding the proper handling and storage of 4-(methoxymethyl)morpholine is critical to prevent degradation, contamination, and, most importantly, to mitigate potential safety hazards.

Compound Identification and Properties

A thorough understanding of the physicochemical properties of a compound is the foundation for its safe handling and storage.

Property	Value	Source
Chemical Formula	C6H13NO2	[2]
Molecular Weight	131.175 g/mol	[2]
Appearance	Colorless to light yellow liquid (anticipated)	[3]
Boiling Point	Data not available; similar compounds range from 116-118°C	[3]
Melting Point	Data not available; similar compounds as low as -66°C	[3]
Flash Point	Data not available; similar compounds around 20-24°C	[3][4]
Solubility	Expected to be miscible with water and most organic solvents	[3]

Note: Specific experimental data for 4-(methoxymethyl)morpholine is limited. The data presented is based on structurally similar compounds like 4-methylmorpholine and general

morpholine derivatives. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

Hazard Identification and Risk Assessment

While specific toxicological data for 4-(methoxymethyl)morpholine is not readily available, the hazards can be inferred from structurally related morpholine compounds. Morpholine itself is classified as a flammable liquid and vapor, harmful if swallowed or inhaled, toxic in contact with skin, and causes severe skin burns and eye damage.^{[5][6][7]} Therefore, a conservative approach assuming similar hazards for its derivatives is prudent.

Anticipated Hazards:

- Skin Corrosion/Irritation: Likely to cause severe skin burns and irritation upon contact.^[8]
- Serious Eye Damage/Irritation: Poses a significant risk of serious eye damage.^[8]
- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful or toxic if swallowed, absorbed through the skin, or inhaled.^{[5][6]}
- Flammability: As a substituted morpholine, it should be treated as a flammable liquid.^{[5][7]}

The first step before handling this compound is to conduct a thorough risk assessment for the specific experimental procedure. This assessment should consider the quantities being used, the nature of the reaction (e.g., exothermic), and all other reagents involved.

Detailed Handling Protocols

The primary goal during handling is to minimize exposure and prevent accidental release. A multi-layered approach combining engineering controls, personal protective equipment, and safe work practices is essential.

Engineering Controls

The causality for prioritizing engineering controls lies in their ability to isolate the hazard at the source, providing a more reliable and consistent level of protection than personal protective equipment alone.

- **Chemical Fume Hood:** All handling of 4-(methoxymethyl)morpholine must be conducted in a well-ventilated chemical fume hood.[8][9] This is critical to prevent the inhalation of potentially harmful vapors.
- **Safety Shower and Eyewash Station:** Ensure that a safety shower and eyewash station are readily accessible and in proper working order in the immediate vicinity of the work area.[10]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the anticipated hazards.

- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are mandatory to protect against splashes and vapors.[8][11]
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as nitrile or neoprene, are required.[8] It is crucial to check the glove manufacturer's compatibility chart for the specific chemical and to change gloves immediately if contamination is suspected.
 - **Lab Coat:** A flame-retardant lab coat should be worn and kept fully buttoned.[8]
 - **Footwear:** Closed-toe shoes are mandatory.[8]
- **Respiratory Protection:** While working in a fume hood should provide adequate respiratory protection, a respirator may be necessary for large-scale operations or in the event of a ventilation failure.[8]

Safe Work Practices

- **Avoid Inhalation and Contact:** Do not breathe vapors or mist.[5][11] Avoid all contact with skin, eyes, and clothing.[10]
- **Dispensing:** For transferring the liquid, use a syringe or cannula to minimize exposure.[8] Avoid pouring from an open container.
- **Static Discharge:** This compound is likely flammable. Therefore, take precautionary measures against static discharge.[9][11][12] Ensure proper grounding and bonding of

containers and receiving equipment, especially during transfers of larger quantities.[12] Use non-sparking tools.[9][12]

- Hygiene: Wash hands thoroughly after handling.[8][10][11] Do not eat, drink, or smoke in the laboratory.[5][11]
- Inert Atmosphere: If the reaction is sensitive to air or moisture, ensure that the glassware is properly dried and an inert atmosphere (e.g., nitrogen or argon) is established before introducing the reagent.[8]

Proper Storage Procedures

The integrity and stability of 4-(methoxymethyl)morpholine, as well as laboratory safety, depend on correct storage.

Storage Conditions

- Temperature: Store in a cool, dry, and well-ventilated area.[6][10][12][13] Some suppliers recommend refrigerated storage to maintain product quality.[10][14] Always follow the manufacturer's specific recommendations.
- Container: Keep the container tightly closed to prevent the ingress of moisture and air, and to reduce the release of vapors.[6][9][10][12] Containers should be carefully resealed after use and kept upright.[13]
- Inert Atmosphere: For long-term storage and to prevent potential peroxide formation, storing under an inert atmosphere, such as nitrogen, is a best practice.[3]
- Light: Store away from direct sunlight and other sources of heat or ignition.[5][6][12]

Incompatible Materials

Segregation from incompatible materials is crucial to prevent dangerous reactions.

- Strong Oxidizing Agents: Avoid storage near strong oxidizing agents.[10][14][15]
- Acids: Keep away from strong acids.[8][15]

- Sources of Ignition: Store in a designated flame-proof area away from heat, sparks, open flames, and other ignition sources.[6][7][12]

Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

Spills and Leaks

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated, but avoid creating sparks.
- Eliminate Ignition Sources: Remove all sources of ignition.[5][12][16]
- Containment: Wear appropriate PPE. For small spills, absorb the material with a non-flammable absorbent material such as sand, diatomaceous earth, or vermiculite.[5][9][12] Do not use combustible materials like paper towels to clean up the bulk of the spill.
- Collection: Collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[5][10][12]
- Decontamination: Clean the spill area thoroughly with soap and water.[8]

First Aid Measures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][8][9] Seek immediate medical attention.[6][8][9][11]
- Skin Contact: Immediately remove all contaminated clothing.[6][9] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[8] Seek immediate medical attention.[8]
- Inhalation: Move the victim to fresh air.[8][10] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[8] Seek immediate medical attention.[6][13]

- Ingestion: Do NOT induce vomiting.[6][11] If the person is conscious, rinse their mouth with water.[6][8][11] Seek immediate medical attention.[8][11]

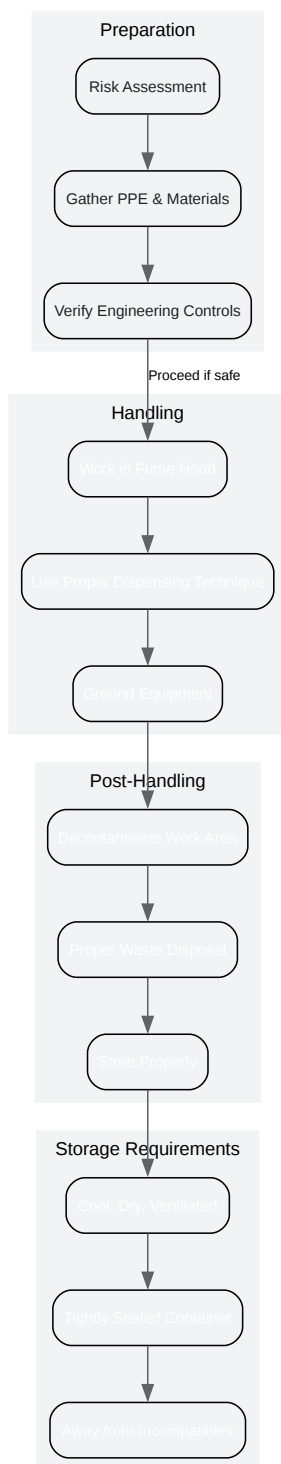
Fire Fighting

- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry chemical powder, or a water spray.[5] Do NOT use a full jet of water.[5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[5][9]

Visualization of Handling and Storage Workflow

The following diagram illustrates the logical flow for the safe handling and storage of 4-(methoxymethyl)morpholine.

Workflow for Safe Handling and Storage of 4-(methoxymethyl)morpholine

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Caption: Logical workflow for the safe handling and storage of 4-(methoxymethyl)morpholine.

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